

# Introduction: The Scientific Context of 2-Methyl-D-serine

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## Compound of Interest

Compound Name: 2-Methyl-D-serine

CAS No.: 81132-44-7

Cat. No.: B021464

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The N-methyl-D-aspartate (NMDA) receptor is a cornerstone of excitatory neurotransmission in the mammalian brain, playing a pivotal role in synaptic plasticity, learning, and memory.<sup>[1]</sup> A unique feature of the NMDA receptor is its requirement for dual agonists to become activated: glutamate must bind to the GluN2 subunit, and a co-agonist, typically D-serine or glycine, must bind to the GluN1 subunit.<sup>[2][3]</sup> The co-agonist site is not saturated under basal conditions, making the local availability of molecules like D-serine a critical factor in regulating neuronal function.<sup>[4]</sup>

**2-Methyl-D-serine** (2-Me-D-serine) is a potent and selective synthetic agonist at the glycine/D-serine binding site of the NMDA receptor. Its primary value in neuropharmacological research stems from a crucial biochemical property: it is resistant to degradation by the enzyme D-amino acid oxidase (DAAO).<sup>[5][6][7]</sup> DAAO is the primary catabolic enzyme for endogenous D-serine, and its activity significantly influences D-serine's availability in the brain.<sup>[8]</sup> By using the DAAO-resistant 2-Me-D-serine, researchers can probe the function of the NMDA co-agonist site with greater precision, avoiding the confounding variable of enzymatic breakdown.

To understand the pharmacokinetic and pharmacodynamic profile of 2-Me-D-serine, it is essential to measure its concentration directly within the brain's extracellular fluid (ECF). In vivo

microdialysis is a powerful and widely used technique that allows for the continuous sampling of endogenous and exogenous molecules from the ECF of discrete brain regions in awake, freely-moving animals.[9][10] This guide provides a comprehensive framework and detailed protocols for conducting in vivo microdialysis studies to quantify extracellular levels of 2-Me-D-serine.

## Part I: The Microdialysis Experiment - Principles and Practice

### The Principle of Microdialysis

In vivo microdialysis operates on the principle of passive diffusion across a semi-permeable membrane, governed by Fick's law.[10] A small, specialized probe with a dialysis membrane at its tip is stereotactically implanted into the target brain region. This probe is continuously perfused with a physiological solution, typically artificial cerebrospinal fluid (aCSF), at a low, constant flow rate. Molecules present in the ECF that are small enough to pass through the membrane's pores diffuse down their concentration gradient into the perfusion fluid (the "dialysate"). The collected dialysate can then be analyzed to determine the concentration of the molecule of interest.

### Probe Selection: Critical Parameters

Choosing the correct microdialysis probe is fundamental to the success of the experiment. For a small molecule like 2-Me-D-serine (Molar Mass: 119.12 g/mol ), several standard probes are suitable. The key decision factors are the animal model, the target brain structure, and whether the experiment is acute or chronic.

| Parameter                       | Consideration for 2-Me-D-serine Studies                                                                                                                                                                                                        | Rationale                                                                                                                                                                                                                          |
|---------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Membrane Material               | Regenerated Cellulose, Polyethersulfone (PES), or Polyacrylonitrile (PAN)                                                                                                                                                                      | These materials exhibit low non-specific binding for small, hydrophilic molecules like amino acids. <a href="#">[11]</a>                                                                                                           |
| Molecular Weight Cut-Off (MWCO) | 20 kDa is standard and highly suitable.                                                                                                                                                                                                        | Allows for efficient recovery of small molecules like 2-Me-D-serine while excluding larger proteins that could clog the membrane or interfere with analysis. Probes with up to 100 kDa MWCO can also be used. <a href="#">[12]</a> |
| Membrane Length                 | 1-4 mm, matched to the size of the target brain region.                                                                                                                                                                                        | The membrane must reside entirely within the anatomical boundaries of the target nucleus to ensure spatial specificity. <a href="#">[11]</a>                                                                                       |
| Probe Design                    | Chronic Studies (Freely Moving): Use guide-cannula compatible probes (e.g., Amuza AZ or CX series). <a href="#">[13]</a><br>Acute Studies (Anesthetized): Direct-implant probes (e.g., Amuza DZ series) are efficient.<br><a href="#">[14]</a> | Guide cannulae allow for probe insertion and removal without re-doing surgery, essential for long-term studies.<br>Acute probes are simpler for terminal experiments.                                                              |

## Surgical Protocol: Stereotaxic Implantation of a Guide Cannula

This protocol describes the implantation of a guide cannula for chronic microdialysis in a rat, targeting the medial prefrontal cortex (mPFC), a region commonly implicated in cognitive functions modulated by NMDA receptors.

#### Materials:

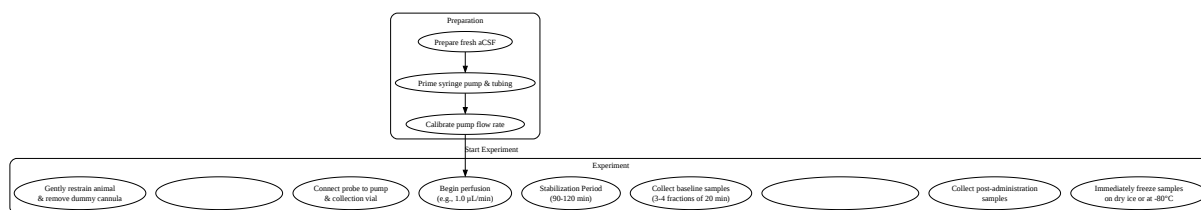
- Stereotaxic frame
- Anesthetic (e.g., isoflurane)
- Surgical tools (scalpel, forceps, hemostats)
- Bone drill
- Guide cannula and dummy cannula
- Bone screws and dental cement
- Analgesics and antibiotics

#### Procedure:

- Anesthetize the animal and securely fix its head in the stereotaxic frame.
- Apply eye ointment to prevent corneal drying. Administer a pre-operative analgesic.
- Shave the scalp and sterilize the area with an antiseptic solution.
- Make a midline incision to expose the skull. Clean and dry the skull surface.
- Using a rat brain atlas, determine the stereotaxic coordinates for the mPFC (e.g., AP: +3.2 mm, ML:  $\pm 0.6$  mm from Bregma; DV: -2.5 mm from skull surface).
- Drill a small hole through the skull at the target coordinates. Drill additional holes for anchor screws.
- Insert 2-3 bone screws into the skull, avoiding major sutures and blood vessels.
- Slowly lower the guide cannula to the predetermined DV coordinate.
- Prepare dental cement and apply it to the skull, embedding the base of the guide cannula and the anchor screws. Ensure the cement forms a solid, stable headcap.

- Once the cement has hardened, insert the dummy cannula to keep the guide patent.
- Suture the scalp incision around the headcap.
- Administer post-operative analgesics and allow the animal to recover for 5-7 days before starting the microdialysis experiment.

## Perfusion and Sampling Protocol



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Caption: Experimental workflow for in vivo microdialysis sample collection.

Procedure:

- **aCSF Preparation:** Prepare fresh, sterile artificial cerebrospinal fluid (aCSF). A typical composition is (in mM): 147 NaCl, 2.7 KCl, 1.2 CaCl<sub>2</sub>, 1.2 MgCl<sub>2</sub>, and buffered to pH 7.4 with 2 mM NaH<sub>2</sub>PO<sub>4</sub>/Na<sub>2</sub>HPO<sub>4</sub>. Filter-sterilize before use.
- **System Setup:** Place the awake, recovered animal into a microdialysis cage that allows free movement.
- **Probe Insertion:** Gently restrain the animal, remove the dummy cannula, and insert the microdialysis probe into the guide. Secure it in place.
- **Connections:** Connect the probe inlet tubing to a syringe pump and the outlet tubing to a refrigerated fraction collector or microvials on ice.
- **Perfusion:** Begin perfusing the probe with aCSF at a constant flow rate, typically between 0.5 and 2.0 µL/min. A rate of 1.0 µL/min is a common starting point.[\[15\]](#)
- **Stabilization:** Allow the system to stabilize for at least 90-120 minutes. This period allows the tissue to recover from the probe insertion trauma and for a diffusion equilibrium to be established. Discard the dialysate collected during this time.
- **Sample Collection:** Collect dialysate samples at regular intervals (e.g., every 20-30 minutes). After collecting 3-4 baseline samples, administer 2-Me-D-serine either systemically (e.g., intraperitoneal injection) or locally via reverse dialysis (by including it in the aCSF).
- **Storage:** Immediately cap and freeze samples at -80°C until analysis to prevent degradation.

## Part II: Ensuring Data Integrity - Calibration and Recovery

A critical concept in quantitative microdialysis is probe recovery. The concentration of 2-Me-D-serine in the dialysate ( $C_{\text{dialysate}}$ ) is only a fraction of the true concentration in the extracellular fluid ( $C_{\text{ecf}}$ ). This fraction is the in vivo recovery rate. It is influenced by flow rate, membrane properties, and tissue tortuosity. Failure to accurately determine this rate will lead to a significant underestimation of the true ECF concentration.

Several in vivo calibration methods are available to determine the probe recovery.[\[16\]](#)

| Calibration Method          | Principle                                                                                                                                                                                                                                                                                                                    | Advantages                                                                                                       | Disadvantages                                                                                                                                                                    |
|-----------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Zero-Flow                   | The probe is perfused at several slow flow rates, and the resulting dialysate concentrations are extrapolated to a theoretical zero flow, where recovery would be 100%.                                                                                                                                                      | Conceptually simple; provides an absolute measure.                                                               | Time-consuming; requires stable ECF concentrations over a long period; not suitable for tracking dynamic changes.                                                                |
| No-Net-Flux                 | Several known concentrations of the analyte are perfused through the probe. By plotting the difference between the inlet and outlet concentration against the inlet concentration, the point of no net flux (x-intercept) reveals the true ECF concentration. The slope of the line gives the recovery rate. <sup>[17]</sup> | Highly accurate; provides both ECF concentration and recovery (extraction efficiency).                           | Requires multiple perfusion periods, making it lengthy; assumes stable ECF levels; not ideal for single-animal experiments tracking drug effects.                                |
| Retrodialysis by Calibrator | A known concentration of a calibrator (ideally a stable-isotope labeled version of the analyte, e.g., <sup>13</sup> C-2-Me-D-serine) is included in the perfusion fluid. The rate of loss of the calibrator from the probe into the tissue is                                                                                | Allows for continuous, real-time calibration in a single experiment; accounts for changes in recovery over time. | Requires a suitable calibrator that behaves identically to the analyte; requires analytical methods (like LC-MS/MS) that can distinguish between the analyte and the calibrator. |

assumed to equal the  
rate of recovery of the  
endogenous analyte  
from the tissue into  
the probe.<sup>[17][18]</sup>

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Caption: The No-Net-Flux method for determining ECF concentration and probe recovery.

For 2-Me-D-serine, which is an exogenous compound, the most practical approach is often a variation of retrodialysis performed at the end of the experiment to determine the recovery for that specific probe and location.

## Part III: Sample Analysis - Chiral Quantification

The accurate quantification of 2-Me-D-serine in microdialysate requires an analytical method that is both highly sensitive and, crucially, stereoselective. The method must be able to resolve D- and L-enantiomers and separate them from other endogenous amino acids.<sup>[19]</sup> High-Performance Liquid Chromatography (HPLC) with fluorescence detection is the gold standard for this application.<sup>[20][21]</sup>

## HPLC with Pre-column Derivatization and Fluorescence Detection

This approach involves reacting the amino acids in the dialysate with a reagent that makes them fluorescent and, if a chiral reagent is used, converts the enantiomers into diastereomers. These diastereomers can then be separated on a standard (achiral) reversed-phase C18 column.<sup>[22]</sup>

Protocol: Derivatization with o-phthaldialdehyde (OPA) and N-acetyl-L-cysteine (NAC)

- Reagent Preparation:
  - OPA Solution: Dissolve 10 mg of OPA in 1 mL of methanol.
  - NAC Solution: Dissolve 10 mg of NAC in 1 mL of borate buffer.
  - Borate Buffer (0.4 M, pH 9.5): Prepare and adjust pH as needed.
  - Working Derivatization Reagent: Immediately before use, mix the OPA and NAC solutions. This reagent is not stable and should be made fresh.
- Derivatization Procedure:
  - Thaw microdialysate samples and standards on ice.
  - In a microvial, mix 10  $\mu$ L of sample/standard with 5  $\mu$ L of the working OPA/NAC reagent.
  - Allow the reaction to proceed in the dark at room temperature for precisely 2 minutes.
  - Immediately inject a fixed volume (e.g., 10  $\mu$ L) of the mixture into the HPLC system.

## HPLC System Parameters

| Parameter          | Typical Setting                                               | Rationale                                                                                                                               |
|--------------------|---------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| Column             | Reversed-Phase C18 (e.g., 4.6 x 150 mm, 3.5 µm particle size) | Standard for separating the diastereomeric derivatives formed.                                                                          |
| Mobile Phase A     | 50 mM Sodium Acetate buffer, pH 6.0                           | Aqueous buffer for polar analyte retention.                                                                                             |
| Mobile Phase B     | Methanol or Acetonitrile                                      | Organic solvent to elute analytes.                                                                                                      |
| Flow Rate          | 1.0 mL/min                                                    | Provides good separation efficiency with reasonable run times.                                                                          |
| Gradient           | Start at 10-15% B, ramp to 70-80% B over 20-30 minutes.       | A gradient is necessary to resolve the many different amino acid derivatives present in a brain dialysate sample. <a href="#">[23]</a>  |
| Column Temperature | 30-35 °C                                                      | Improves peak shape and reproducibility of retention times.                                                                             |
| Detector           | Fluorescence Detector                                         | Excitation (Ex): 340 nm, Emission (Em): 455 nm. These are the optimal wavelengths for OPA-derivatized amino acids. <a href="#">[23]</a> |

**Alternative Approach: Chiral Stationary Phase (CSP)** An alternative is to derivatize the sample with a simple fluorescent tag (like NBD-F) and then separate the resulting fluorescent enantiomers on a specialized chiral column, such as a crown-ether or Pirkle-type column.[\[21\]](#)[\[24\]](#)[\[25\]](#) This method can offer excellent resolution but often requires more specialized and expensive columns.

## Part IV: Data Interpretation and Troubleshooting

### Calculating the Extracellular Concentration

Once the concentration in the dialysate ( $C_{\text{dialysate}}$ ) is determined from the HPLC calibration curve and the in vivo recovery rate is known, the true extracellular concentration ( $C_{\text{ecf}}$ ) can be calculated:

$$C_{\text{ecf}} = C_{\text{dialysate}} / \text{In Vivo Recovery}$$

For example, if the HPLC measures a concentration of 50 nM in the dialysate and the in vivo recovery was determined to be 15% (or 0.15), the actual extracellular concentration is  $50 \text{ nM} / 0.15 = 333.3 \text{ nM}$ .

## Troubleshooting Guide

| Problem                          | Potential Cause(s)                                                                                        | Suggested Solution(s)                                                                                                                                 |
|----------------------------------|-----------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------|
| No/Low Probe Recovery            | Clogged probe membrane; incorrect tubing connections; pump failure.                                       | Check all connections. Back-flush the probe with water. Verify pump is delivering fluid at the correct rate.                                          |
| High Variability Between Samples | Animal stress; unstable baseline before drug administration; inconsistent sample handling/derivatization. | Extend the stabilization period. Ensure consistent timing of the derivatization reaction for all samples and standards.                               |
| Poor Chromatographic Resolution  | Degraded column; incorrect mobile phase pH; derivatization reagent is old.                                | Replace the HPLC column. Prepare fresh mobile phase and verify pH. Always use freshly prepared derivatization reagent. <a href="#">[19]</a>           |
| Drifting Baseline                | Air bubbles in the system; column contamination; detector lamp aging.                                     | Degas mobile phases thoroughly. Flush the column with a strong solvent (e.g., 100% acetonitrile). Check detector lamp hours and replace if necessary. |

## Conclusion

The use of in vivo microdialysis to measure extracellular concentrations of **2-Methyl-D-serine** provides invaluable data for understanding its pharmacokinetics and its modulatory effects on NMDA receptor function in the brain. The success of these technically demanding experiments hinges on meticulous attention to detail, from the surgical implantation and probe selection to the rigorous validation of analytical results through proper calibration. By following the principles and protocols outlined in this guide, researchers can generate robust, reliable, and quantitative data, thereby advancing our understanding of glutamatergic neurotransmission and its role in health and disease.

## References

- Hashimoto, A., Nishikawa, T., Hayashi, T., Fujii, N., Harada, K., Oka, T., & Takahashi, K. (1992). The presence of free D-serine in rat brain. *FEBS Letters*, 296(1), 33-36.
- Kennedy, R. T., Watson, C. J., & Miller, K. E. (2002). A high-throughput on-line microdialysis-capillary assay for D-serine. *Journal of Neuroscience Methods*, 114(1), 39-49. (URL: [\[Link\]](#))
- Pachla, L. A., & Kissinger, P. T. (1979). In vivo calibration of microdialysis probes for exogenous compounds. *Analytical Chemistry*, 51(11), 1827-1830. (URL: [\[Link\]](#))
- Rosenberg, D., Kartvelishvili, E., Shleper, M., Klinker, C. M., Bowser, M. T., & Wolosker, H. (2010). Neuronal release of d-serine: a physiological pathway controlling extracellular d-serine concentration. *The FASEB Journal*, 24(9), 3386-3397. (URL: [\[Link\]](#))
- Fukushima, T., Kawai, J., Imai, K., & Toyo'oka, T. (2017). Alteration in plasma and striatal levels of d-serine after d-serine administration with or without nicergoline: An in vivo microdialysis study. *PLoS ONE*, 12(9), e0183529. (URL: [\[Link\]](#))
- Hashimoto, A., Oka, T., & Nishikawa, T. (1995). Extracellular concentration of endogenous free D-serine in the rat brain as revealed by in vivo microdialysis. *Neuroscience*, 66(3), 635-643. (URL: [\[Link\]](#))
- Amuza Inc. (2020). Best Microdialysis Probe for Your Study. Amuza Inc. (URL: [\[Link\]](#))
- ResearchGate. (n.d.). Microdialysis in vivo recovery calibration methods. ResearchGate. (URL: [\[Link\]](#))

- Morita, M., Nishi, A., & Shuto, T. (2014). Modulation of extracellular d-serine content by calcium permeable AMPA receptors in rat medial prefrontal cortex as revealed by in vivo microdialysis. *Neuroscience Letters*, 582, 59-63. (URL: [\[Link\]](#))
- Hashimoto, A., Kumashiro, S., Nishikawa, T., Oka, T., Takahashi, K., & Mito, T. (1993). Effect of aminooxyacetic acid on extracellular level of D-serine in rat striatum: an in vivo microdialysis study. *Journal of Neurochemistry*, 61(2), 773-776. (URL: [\[Link\]](#))
- Kennedy, R. T. (2013). In Vivo Calibration of Microdialysis Using Infusion of Stable-Isotope Labeled Neurotransmitters. *ACS Chemical Neuroscience*, 4(5), 752-763. (URL: [\[Link\]](#))
- Holtzman, T., & Cirrito, J. R. (2018). In Vivo Microdialysis for Brain Analysis. *Journal of Visualized Experiments*, (136), e57856. (URL: [\[Link\]](#))
- Morikawa, M., Hamase, K., & Zaitsev, K. (2007). Separation and detection of D-/L-serine by conventional HPLC. *Biomedical Chromatography*, 21(7), 751-756. (URL: [\[Link\]](#))
- Fukushima, T., Lee, J. A., & Imai, K. (2004). Simultaneous determination of D- and L-serine in rat brain microdialysis sample using a column-switching HPLC with fluorimetric detection. *Biomedical Chromatography*, 18(10), 813-819. (URL: [\[Link\]](#))
- Amuza Inc. (2020). Microdialysis Probes How to Choose the Best One. YouTube. (URL: [\[Link\]](#))
- Regis Technologies, Inc. (n.d.). Improved Chiral Separations for Enantiopure D- and L-Amino Acids. LCGC International. (URL: [\[Link\]](#))
- Lada, M. W., & Kennedy, R. T. (1996). Continuous in vivo monitoring of amino acid neurotransmitters by microdialysis sampling with on-line derivatization and capillary electrophoresis separation. *Journal of Neuroscience Methods*, 70(1), 63-72. (URL: [\[Link\]](#))
- de Lange, E. C. M. (2012). Recovery and Calibration Techniques: Toward Quantitative Microdialysis. In *Microdialysis in Drug Development*. Springer. (URL: [\[Link\]](#))
- Inamine, M., et al. (2016). Neuronal serine racemase regulates extracellular d-serine levels in the adult mouse hippocampus. *Amino Acids*, 48(8), 2021-2025. (URL: [\[Link\]](#))

- Tanganelli, S., & Sandor, L. (2013). Monitoring Extracellular Amino Acid Neurotransmitters and hROS by In Vivo Microdialysis in Rats: A Practical Approach. Springer Protocols. (URL: [\[Link\]](#))
- Amuza Inc. (2015). Microdialysis - In Vivo System for Neurotransmitter Recovery. Amuza Inc. (URL: [\[Link\]](#))
- Chefer, V. I., Thompson, A. C., Zapata, A., & Shippenberg, T. S. (2009). In vivo brain microdialysis: advances in neuropsychopharmacology and drug discovery. Reviews in the Neurosciences, 20(2), 149-163. (URL: [\[Link\]](#))
- D'Aniello, A., et al. (2018). Converging Evidence on D-Amino Acid Oxidase-Dependent Enhancement of Hippocampal Firing Activity and Passive Avoidance Learning in Rats. International Journal of Neuropsychopharmacology, 21(9), 849-858. (URL: [\[Link\]](#))
- Lin, C. H., et al. (2013). Monitoring Extracellular Amino Acid Neurotransmitters and hROS by In Vivo Microdialysis in Rats: A Practical Approach. Methods in Molecular Biology, 1005, 231-243. (URL: [\[Link\]](#))
- ResearchGate. (2016). Regulation of the extracellular D-serine concentration in the brain and its implication in excitotoxicity. ResearchGate. (URL: [\[Link\]](#))
- Ciriacks, C. M., & Bowser, M. T. (2006). Monitoring d-Serine Dynamics in the Rat Brain Using Online Microdialysis-Capillary Electrophoresis. Analytical Chemistry, 78(5), 1591-1597. (URL: [\[Link\]](#))
- Ilisz, I., Aranyi, A., & Peter, A. (2014). Chiral separations for d-amino acid analysis in biological samples. Journal of Pharmaceutical and Biomedical Analysis, 96, 227-242. (URL: [\[Link\]](#))
- CMA Microdialysis. (n.d.). CMA Probes & Guides for Microdialysis. CMA Microdialysis. (URL: [\[Link\]](#))
- Tossman, U., & Ungerstedt, U. (1986). Microdialysis in the study of extracellular levels of amino acids in the rat brain. Acta Physiologica Scandinavica, 128(1), 9-14. (URL: [\[Link\]](#))

- Balu, D. T., & Coyle, J. T. (2014). Factors regulating serine racemase and D-amino acid oxidase expression in the mouse striatum. *Journal of Neurochemistry*, 130(4), 523-532. (URL: [\[Link\]](#))
- Kuss, N. J., & Popescu, G. K. (2019). Excitatory and inhibitory D-serine binding to the NMDA receptor. *eLife*, 8, e45803. (URL: [\[Link\]](#))
- Henneberger, C., et al. (2014). Cell-type specific mechanisms of D-serine uptake and release in the brain. *Frontiers in Synaptic Neuroscience*, 6, 10. (URL: [\[Link\]](#))
- Wolosker, H., et al. (2016). Investigating brain D-serine: advocacy for good practices. *European Journal of Neuroscience*, 44(1), 1735-1744. (URL: [\[Link\]](#))
- Caldinelli, L., et al. (2017). Human D-Amino Acid Oxidase: Structure, Function, and Regulation. *Frontiers in Molecular Biosciences*, 4, 21. (URL: [\[Link\]](#))
- Smith, S. M. (n.d.). D-Amino acid oxidase inhibitors as pharmaco-enhancers of D-serine. Department of Chemistry & Biochemistry, University of Arizona. (URL: [\[Link\]](#))
- Zeniya, M., et al. (2018). N-methyl-d-aspartate receptor coagonist d-serine suppresses intake of high-preference food. *American Journal of Physiology-Regulatory, Integrative and Comparative Physiology*, 314(1), R139-R148. (URL: [\[Link\]](#))
- Wikipedia. (n.d.). Serine. Wikipedia. (URL: [\[Link\]](#))
- Rosini, E., et al. (2014). Biochemical Properties of Human D-Amino Acid Oxidase. *Frontiers in Molecular Biosciences*, 1, 10. (URL: [\[Link\]](#))
- Popescu, G. K. (2024). d-Serine Inhibits Non-ionotropic NMDA Receptor Signaling. *Journal of Neuroscience*, 44(32), e1029242024. (URL: [\[Link\]](#))
- Wolosker, H., et al. (2019). The NMDA receptor activation by d-serine and glycine is controlled by an astrocytic Phgdh-dependent serine shuttle. *Proceedings of the National Academy of Sciences*, 116(40), 20172-20177. (URL: [\[Link\]](#))
- ChemScience. (n.d.). The Role of D-Serine in Neurotransmitter Synthesis and Pharmaceutical Applications. ChemScience. (URL: [\[Link\]](#))

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## Sources

- [1. jneurosci.org \[jneurosci.org\]](https://jneurosci.org)
- [2. Excitatory and inhibitory D-serine binding to the NMDA receptor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Serine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. Neuronal release of d-serine: a physiological pathway controlling extracellular d-serine concentration - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Converging Evidence on D-Amino Acid Oxidase–Dependent Enhancement of Hippocampal Firing Activity and Passive Avoidance Learning in Rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Human D-Amino Acid Oxidase: Structure, Function, and Regulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. chemistry.umbc.edu \[chemistry.umbc.edu\]](https://chemistry.umbc.edu)
- [8. Factors regulating serine racemase and D-amino acid oxidase expression in the mouse striatum - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Monitoring Extracellular Amino Acid Neurotransmitters and hROS by In Vivo Microdialysis in Rats: A Practical Approach | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [10. In vivo brain microdialysis: advances in neuropsychopharmacology and drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Microdialysis - In Vivo System for Neurotransmitter Recovery \[amuzainc.com\]](https://amuzainc.com)
- [12. CMA Probes & Guides for Microdialysis \[microdialysis.com\]](https://microdialysis.com)
- [13. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [14. Best Microdialysis Probe for Your Study | Amuza Inc \[amuzainc.com\]](https://amuzainc.com)
- [15. Microdialysis in the study of extracellular levels of amino acids in the rat brain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 16. Recovery and Calibration Techniques: Toward Quantitative Microdialysis [ouci.dntb.gov.ua]
- 17. In Vivo Calibration of Microdialysis Using Infusion of Stable-Isotope Labeled Neurotransmitters - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Investigating brain D-serine: advocacy for good practices - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Alteration in plasma and striatal levels of d-serine after d-serine administration with or without nicergoline: An in vivo microdialysis study - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Simultaneous determination of D- and L-serine in rat brain microdialysis sample using a column-switching HPLC with fluorimetric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Separation and detection of D-/L-serine by conventional HPLC - PMC [pmc.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. pdf.benchchem.com [pdf.benchchem.com]
- 25. chromatographyonline.com [chromatographyonline.com]
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